

Application Notes and Protocols: S18-000003

GAL4 Reporter Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: S18-000003

Cat. No.: B15543338

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Introduction

S18-000003 is a potent, selective, and orally active inhibitor of the Retinoic Acid Receptor-related Orphan Receptor gamma t (ROR γ t).[1][2][3] ROR γ t is a key transcription factor that governs the differentiation and function of T-helper 17 (Th17) cells, which play a crucial role in the pathology of various autoimmune diseases.[4] Consequently, ROR γ t has emerged as a significant therapeutic target for these conditions.[4] **S18-000003** exerts its effects by inhibiting ROR γ t-dependent transactivation.[1] This document provides a detailed protocol for a GAL4 reporter assay to characterize the inhibitory activity of **S18-000003** on ROR γ t.

The GAL4 reporter assay is a robust cell-based method used to investigate the activation or inhibition of nuclear receptors. This system utilizes a chimeric receptor consisting of the DNA-binding domain (DBD) of the yeast transcription factor GAL4 fused to the ligand-binding domain (LBD) of the nuclear receptor of interest, in this case, ROR γ t. A reporter plasmid contains a luciferase gene under the control of a promoter with multiple copies of the GAL4 Upstream Activation Sequence (UAS). When the ROR γ t-LBD is activated, the GAL4-DBD

binds to the UAS, driving the expression of the luciferase reporter gene. An inhibitor like **S18-000003** will prevent this interaction, leading to a quantifiable decrease in luciferase activity.

Data Presentation

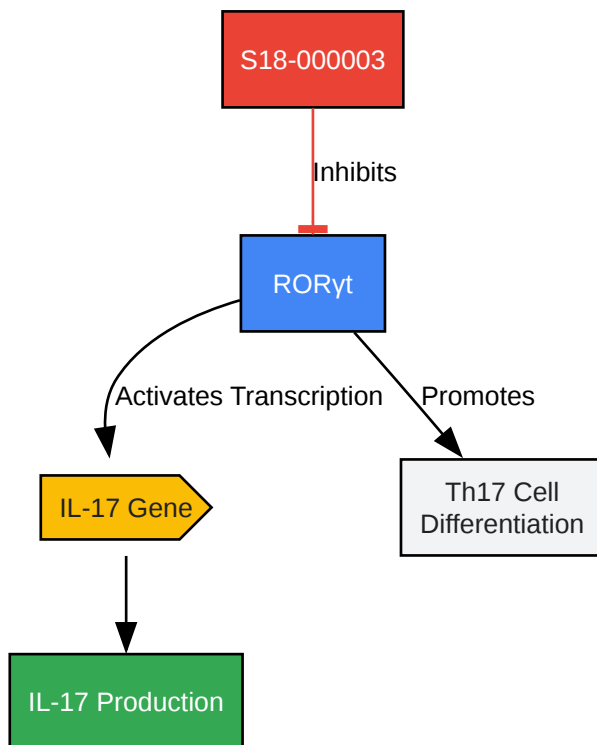
The inhibitory activity of **S18-000003** on RORyt has been quantified in various assays. The following table summarizes the key IC₅₀ values.

Assay Type	Species	IC ₅₀ Value	Reference
Cell-based RORyt-GAL4 promoter reporter assay	Human	29 nM	[2][5]
Cell-based RORyt-GAL4 promoter reporter assay	Mouse	340 nM	[2][3]
Competitive binding assay (human RORyt)	Human	<30 nM	[1][2]
Th17 cell differentiation	Human	13 nM and 24 nM	[1][2][5]
Th17 cell differentiation	Mouse	200 nM	[2][3]

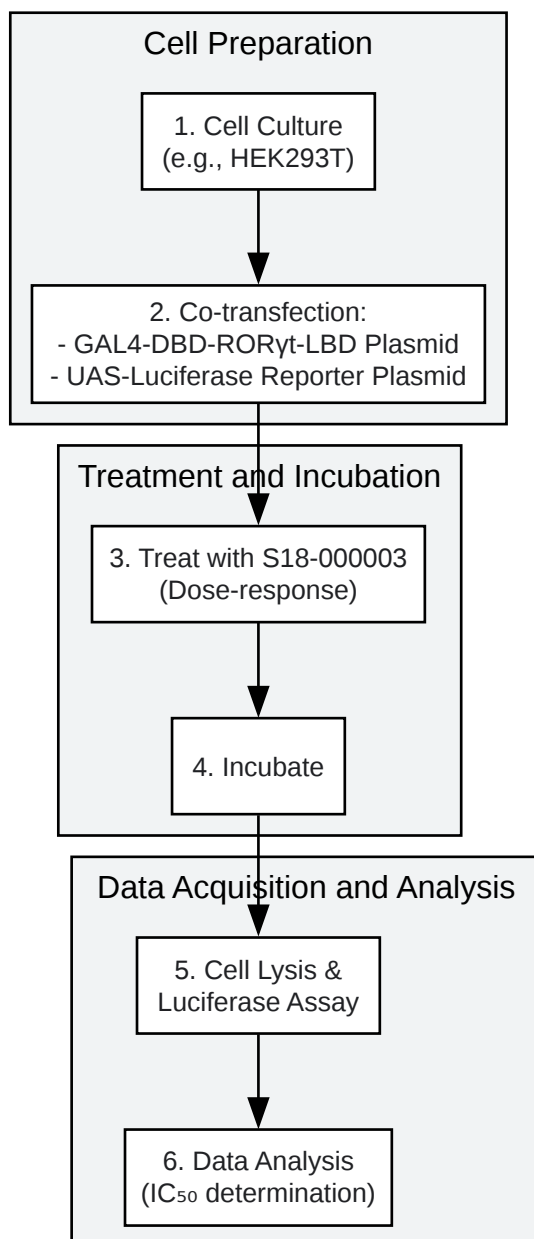
Signaling Pathway and Experimental Workflow

To visually represent the underlying mechanisms and procedures, the following diagrams are provided.

RORyt Signaling Pathway Inhibition by S18-000003



GAL4 Reporter Assay Experimental Workflow



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References

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- [4. Discovery of a potent orally bioavailable retinoic acid receptor-related orphan receptor-gamma-t \(RORyt\) inhibitor, S18-000003 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Small molecule inhibitors of RORyt for Th17 regulation in inflammatory and autoimmune diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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